

Application Notes and Protocols for 2-Bromo-4-nitroimidazole

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Compound of Interest

Compound Name: 2-Bromo-4-nitroimidazole

Cat. No.: B1265489

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and an example of an experimental application for **2-Bromo-4-nitroimidazole** (CAS No: 65902-59-2). It is intended to ensure the safe and effective use of this compound in a laboratory setting. **2-Bromo-4-nitroimidazole** is a key intermediate in the synthesis of various pharmaceutical compounds, including antitubercular, antiparasitic, and antimicrobial agents.[1] Its reactivity, which makes it a valuable synthetic building block, also necessitates careful handling and adherence to strict safety protocols.

Safety and Hazard Information

2-Bromo-4-nitroimidazole is classified as a hazardous substance. The primary hazards include being harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation.[2][3] Adherence to the safety precautions outlined below is critical to minimize risk.

GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed.[2][3][4][5] H315: Causes skin irritation.[2][3] H319: Causes serious eye irritation.[2][3] H335: May cause respiratory irritation.[2][3]
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][6] P264: Wash skin thoroughly after handling.[2][6] P270: Do not eat, drink or smoke when using this product.[2][4][6] P271: Use only outdoors or in a well-ventilated area.[2][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6] Response: P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4] P302+P352: IF ON SKIN: Wash with plenty of water.[4][6] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6] Storage: P403+P233: Store in a well-ventilated place. Keep container tightly closed.[6] P405: Store locked up.[6] Disposal: P501: Dispose of contents/container to an approved waste disposal plant.[4][5][6]

Toxicological Data

Specific quantitative toxicological data such as LD50 values for **2-Bromo-4-nitroimidazole** are not consistently available in the provided search results. However, the classification "Harmful if swallowed" (Acute Tox. 4) indicates a significant hazard.[3] The lack of extensive public data underscores the need for cautious handling.

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are essential to ensure safety when working with **2-Bromo-4-nitroimidazole**.

Recommended PPE

Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[7]
Skin Protection	Wear protective gloves (inspected prior to use) and impervious clothing, such as a full-sleeved lab coat. ^{[7][8]}
Respiratory Protection	If dust is generated or work is performed outside of a fume hood, use a self-contained breathing apparatus. ^{[7][8]}

Engineering Controls

All work with **2-Bromo-4-nitroimidazole** should be conducted in a well-ventilated area, preferably within a laboratory fume hood.^{[1][7]} Safety shower and eyewash stations should be readily accessible.^[9]

Handling, Storage, and Disposal Protocols

Safe Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly and that work will be conducted in a designated area with appropriate engineering controls (i.e., a fume hood).
- **Dispensing:** Avoid generating dust when weighing or transferring the solid material. Use dry, clean spatulas and weigh boats.

- During Use: Keep the container tightly sealed when not in use. Avoid all personal contact, including inhalation of dust and contact with skin and eyes.^[2] Do not eat, drink, or smoke in the work area.^[2]^[4]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.^[2] Launder contaminated clothing separately before reuse.^[2]

Storage

Store **2-Bromo-4-nitroimidazole** in its original, tightly sealed container in a cool, dry, and dark place.^[10] It should be stored in a well-ventilated area away from incompatible materials, such as strong oxidizing agents.^[9] The designated storage area should be locked.^[6]

Spill and Waste Disposal

- Spills: In case of a spill, avoid breathing dust.^[2] Wear full protective equipment. Carefully sweep up or vacuum the spilled solid, avoiding dust generation, and place it into a suitable, labeled container for disposal.^[2] Clean the spill area thoroughly.
- Waste Disposal: Dispose of waste material and empty containers in accordance with local, regional, and national regulations for hazardous chemical waste.^[6]^[9] This should be done through a licensed hazardous waste disposal service.^[1]

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and keep them at rest in a position comfortable for breathing.[6][7][8] If symptoms persist, seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water.[7][8] Remove contaminated clothing.[7] If skin irritation occurs, get medical help.[6]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[6][7] Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek immediate medical attention.
Ingestion	Rinse mouth with water.[4][7] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[7][9]

Application Note: Synthesis of a Pretomanid Precursor

2-Bromo-4-nitroimidazole is a crucial intermediate for the synthesis of the antituberculosis drug Pretomanid.[6][7][8] The following is a representative protocol for a key step in this synthesis, illustrating a common application of this compound.

Experimental Protocol: N-alkylation of 2-Bromo-4-nitroimidazole

This protocol describes the nucleophilic substitution reaction between **2-Bromo-4-nitroimidazole** and a protected glycidol, a key step in forming the Pretomanid backbone.

Materials:

- **2-Bromo-4-nitroimidazole**

- (R)-tert-butyldimethylsilyl glycidyl ether (TBS-protected glycidol)
- Potassium carbonate (K_2CO_3)
- Acetonitrile (CH_3CN)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of **2-Bromo-4-nitroimidazole** (1 equivalent) in acetonitrile, add potassium carbonate (1.1 equivalents).
- Stir the mixture for 15 minutes at room temperature.
- Add the TBS-protected glycidol (1.2 equivalents) dropwise to the stirring mixture.
- Heat the reaction mixture to 60°C and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the starting material is consumed, cool the mixture to room temperature.
- Pour the reaction mixture into ice-water and extract the product with ethyl acetate.
- Wash the combined organic layers with brine and dry over magnesium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude product can then be purified by column chromatography.

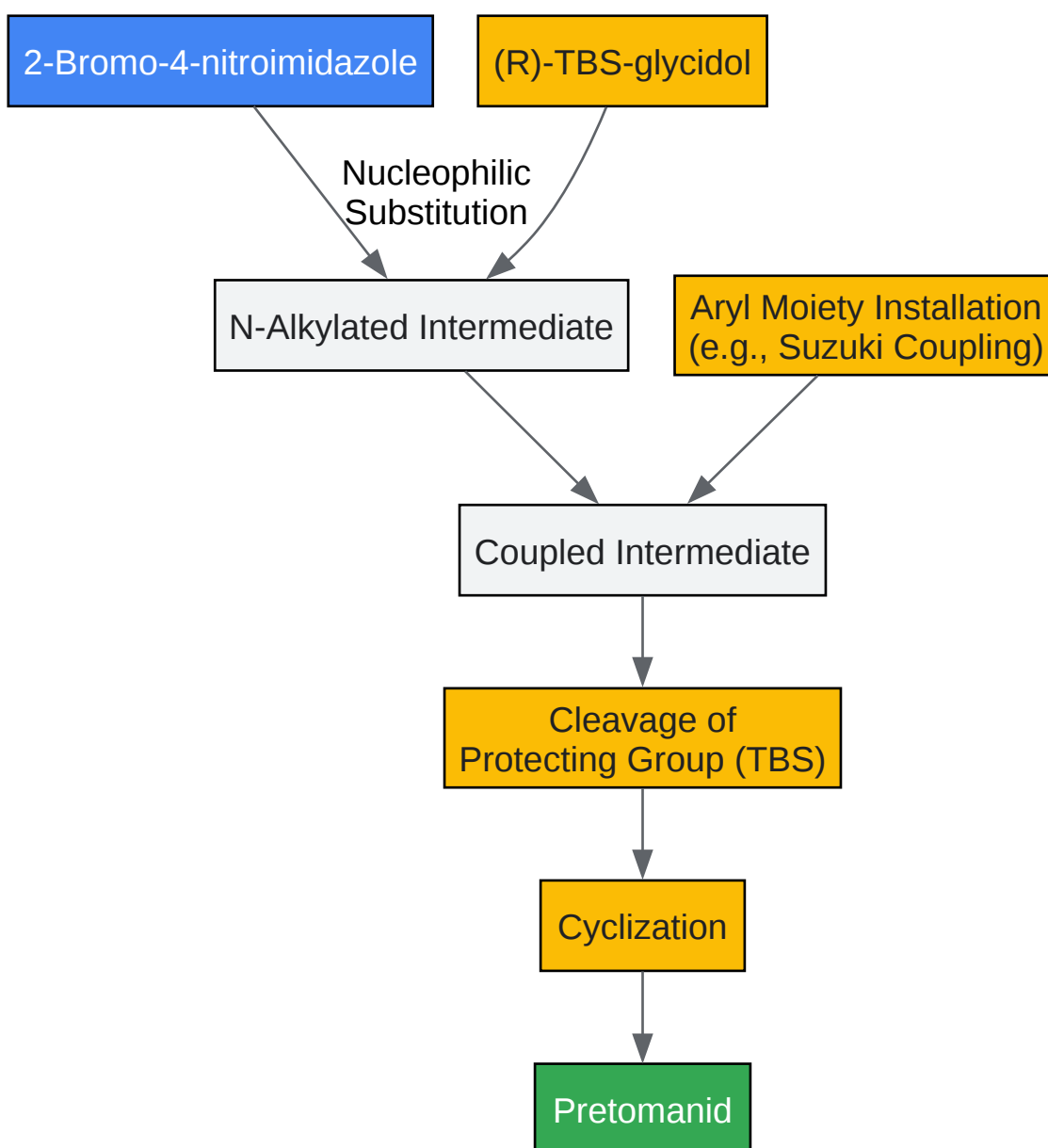
This protocol is adapted from general alkylation procedures for nitroimidazoles and the described synthesis of Pretomanid.[\[11\]](#)[\[12\]](#)

Visualized Workflows and Pathways

General Safety Workflow for Handling 2-Bromo-4-nitroimidazole

Caption: General safety workflow for handling hazardous chemical compounds.

Synthetic Pathway to Pretomanid from 2-Bromo-4-nitroimidazole



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